

Application Notes: Cy7.5 Maleimide for Cellular Fluorescence Microscopy

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Compound of Interest

Compound Name: Cy7.5 maleimide

Cat. No.: B14084122

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Introduction

Cy7.5 maleimide is a near-infrared (NIR) fluorescent dye that offers significant advantages for fluorescence microscopy, particularly in cellular and in vivo imaging.^{[1][2][3]} Its fluorescence in the NIR spectrum (approximately 750-800 nm) minimizes background autofluorescence from biological tissues, leading to a higher signal-to-noise ratio.^{[1][2]} This property also allows for deeper tissue penetration compared to visible light fluorophores, making it a valuable tool for advanced imaging applications.^{[2][3]}

The maleimide functional group provides high selectivity for sulfhydryl (thiol) groups, which are present in the cysteine residues of proteins and peptides.^{[1][4]} This specificity allows for the precise labeling of target biomolecules. The reaction between the maleimide and a thiol group forms a stable thioether bond, ensuring a permanent fluorescent tag on the molecule of interest.^{[1][5]} Labeled proteins, such as antibodies, can then be used as probes to visualize specific cellular structures, track molecular pathways, and quantify protein expression in fluorescence microscopy, flow cytometry, and immunoassays.^{[1][2]}

Properties and Handling

Proper handling and storage of **Cy7.5 maleimide** are crucial to maintain its reactivity and fluorescence properties. The dye is sensitive to light and moisture and should be stored at -20°C, desiccated.^{[1][6][7]} Stock solutions are typically prepared in anhydrous dimethyl

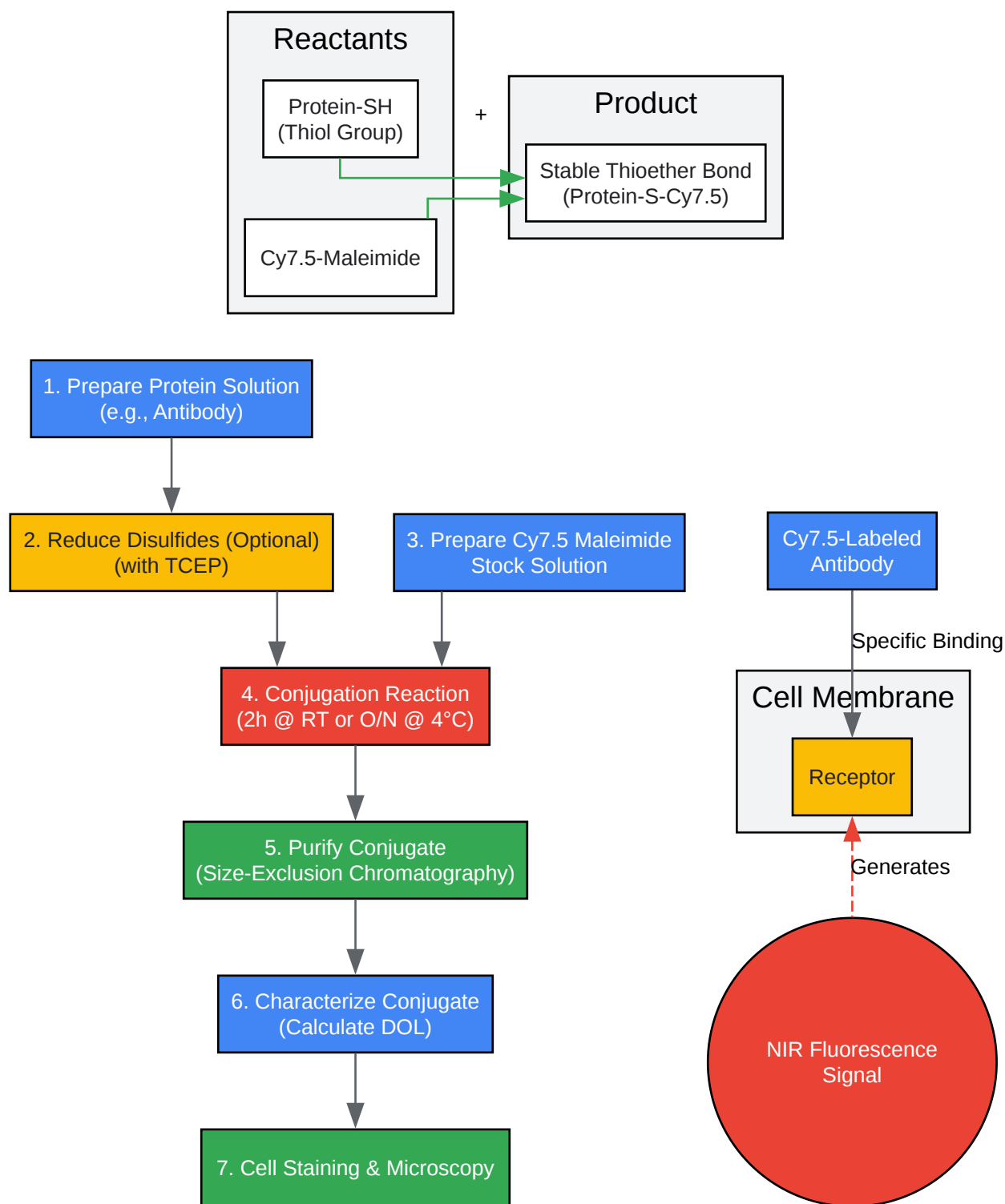
sulfoxide (DMSO) or dimethylformamide (DMF) and can be stored at -20°C for up to a month. [1][8] For aqueous applications, sulfonated versions of **Cy7.5 maleimide** are available, which exhibit improved water solubility.[1]

Chemical & Spectroscopic Properties of Cy7.5

Property	Value
Excitation Maximum (λ_{ex})	~750-788 nm[1][3][9]
Emission Maximum (λ_{em})	~773-808 nm[1][3][9]
Molar Extinction Coefficient (ϵ)	~199,000 $\text{cm}^{-1}\text{M}^{-1}$ [1][5]
Reactive Group	Maleimide
Target Functional Group	Sulfhydryl (Thiol)
Recommended Reaction pH	6.5 - 7.5[1]
Solubility	DMSO, DMF[1][5]
Storage	-20°C, protected from light and moisture[1][6][7]

Visualizing the Chemistry and Workflow

To effectively use **Cy7.5 maleimide**, it is important to understand the underlying conjugation chemistry and the overall experimental process.



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